

Application Notes and Protocols: 2-Methylacetophenone in Fragrance and Flavor Chemistry

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Compound of Interest

Compound Name: **2-Methylacetophenone**

Cat. No.: **B146604**

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylacetophenone (CAS No. 577-16-2), also known as o-acetyltoluene or 1-(2-methylphenyl)ethanone, is a versatile aromatic ketone with significant applications in the fragrance and flavor industries.^{[1][2]} Its distinct organoleptic profile, characterized by a complex sweet, floral, and nutty aroma, makes it a valuable ingredient for creating nuanced sensory experiences in a wide range of consumer products.^{[3][4][5]} Beyond its use as a scent and flavor agent, **2-Methylacetophenone** also serves as a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][5][6]} This document provides detailed application notes, experimental protocols, and key data related to its use.

Organoleptic Profile and Applications

2-Methylacetophenone is a colorless to pale yellow liquid known for its potent and multifaceted aroma.^{[3][4]} Its stability and ability to blend well with other compounds make it a preferred choice for formulators.^[1]

- **Fragrance Industry:** In perfumery, it is used to impart fresh, spicy, and floral notes, particularly in hawthorn, mimosa, lilac, and acacia type scents.^[7] It functions as a top-to-heart note, providing an initial fresh accent that evolves into a more floral body.^[7] Its sweet,

powdery, and coumarinic undertones add complexity and depth to fragrance compositions.^[3]
^[8] It is also noted for adding a fresh, slightly floral accent to leathery fragrances.^[7]

- Flavor Industry: As a flavoring agent, **2-Methylacetophenone** is valued for its sweet, nutty, and honey-like character.^[3]^[8] It is utilized to enhance a variety of flavor profiles, including vanilla, cherry, almond, grape, and butterscotch.^[3] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated it and found no safety concerns at current intake levels when used as a flavoring agent.^[9]^[10]

Quantitative Data

The physical and chemical properties of **2-Methylacetophenone** are well-documented, ensuring its consistent performance in formulations. Purity levels for fragrance applications typically exceed 99% as determined by Gas Chromatography (GC).^[5]

Table 1: Physicochemical Properties of **2-Methylacetophenone**

Property	Value	Reference
CAS Number	577-16-2	[1] [3]
Molecular Formula	C ₉ H ₁₀ O	[1] [2]
Molecular Weight	134.18 g/mol	[1] [9]
Appearance	Colorless to light yellow liquid	[1] [3]
Boiling Point	214 °C (at 760 mm Hg)	[3] [11]
Density	1.026 g/mL at 25 °C	[1] [3]
Refractive Index	n _{20/D} 1.5318	[1] [3]
Flash Point	83.33 °C (182.00 °F)	[8]
Solubility	Soluble in ethanol; Insoluble in water	[3] [8]

Table 2: Recommended Usage Levels in Fragrance and Flavor

Application	Recommended Level	Reference
Fragrance Concentrate	Up to 8.0%	[8]
Non-alcoholic Beverages	2.0 - 10.0 mg/kg	[8]
Alcoholic Beverages	4.0 - 20.0 mg/kg	[8]
Bakery Wares	5.0 - 25.0 mg/kg	[8]
Confectionery	4.0 - 20.0 mg/kg	[8]
Dairy Products	3.0 mg/kg (average)	[8]
Ready-to-eat Savouries	5.0 - 25.0 mg/kg	[8]

Experimental Protocols

Protocol 1: General Synthesis of Methylacetophenones via Friedel-Crafts Acylation

This protocol describes a general method for the synthesis of methylacetophenones, such as **2-methylacetophenone**, by the acylation of toluene. This reaction is a classic example of electrophilic aromatic substitution.

Objective: To synthesize methylacetophenone from toluene and an acylating agent catalyzed by a Lewis acid.

Materials:

- Toluene (anhydrous)
- Acetic anhydride or Acetyl chloride (acylating agent)
- Anhydrous aluminum trichloride ($AlCl_3$) (catalyst)
- Concentrated hydrochloric acid (HCl)
- Ice water
- 5% Sodium hydroxide (NaOH) solution

- Anhydrous calcium chloride (CaCl_2) or magnesium sulfate (MgSO_4) (drying agent)
- Dichloromethane or other suitable organic solvent

Equipment:

- Three-neck round-bottom flask
- Stirrer (magnetic or mechanical)
- Dropping funnel
- Reflux condenser with a gas trap/drying tube
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** Assemble a dry three-neck flask equipped with a stirrer, a dropping funnel, and a reflux condenser. The condenser outlet should be connected to a gas absorption trap to handle the evolving HCl gas if acetyl chloride is used.
- **Catalyst Suspension:** In the flask, suspend anhydrous aluminum trichloride in an excess of anhydrous toluene with stirring.
- **Addition of Acylating Agent:** Slowly add a solution of the acylating agent (e.g., acetic anhydride or acetyl chloride) dissolved in anhydrous toluene from the dropping funnel. The reaction is exothermic; maintain the temperature as required by the specific procedure, often starting at a low temperature and then heating.
- **Reaction:** After the addition is complete, heat the mixture (e.g., in a water bath at 80-95°C) for a specified time (e.g., 30-60 minutes) until the evolution of gas ceases.[\[12\]](#)

- Quenching: Cool the reaction mixture in an ice bath. Slowly and carefully add a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.[\[12\]](#)
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer (toluene). Wash the organic layer sequentially with water, 5% sodium hydroxide solution to remove acidic impurities, and finally with water until the washings are neutral.
- Drying: Dry the organic layer over an anhydrous drying agent like calcium chloride or magnesium sulfate.
- Purification: Filter off the drying agent and remove the toluene solvent using a rotary evaporator. The crude product can then be purified by fractional distillation under reduced pressure to yield the desired methylacetophenone isomer. The separation of ortho- and para-isomers is a key challenge, as the acylation of toluene typically produces a mixture.

Protocol 2: Quality Control using Gas Chromatography (GC)

Objective: To determine the purity of a **2-Methylacetophenone** sample.

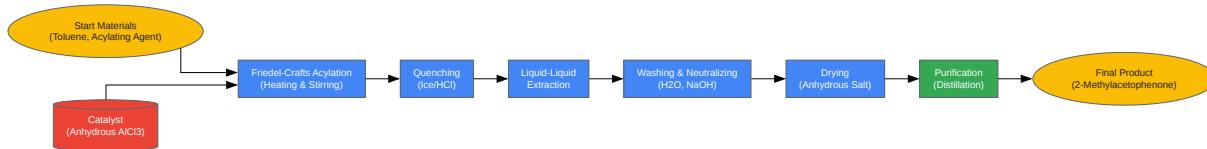
Methodology:

- Instrument: Gas Chromatograph with a Flame Ionization Detector (FID).
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5, HP-5ms, or equivalent).
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Oven Program:
 - Initial Temperature: 80°C, hold for 2 minutes.
 - Ramp Rate: 10°C/minute to 250°C.
 - Final Hold: Hold at 250°C for 5 minutes.
- Injector Temperature: 250°C.

- Detector Temperature: 280°C.
- Sample Preparation: Prepare a dilute solution of the **2-Methylacetophenone** sample (e.g., 1% w/v) in a suitable solvent like ethanol or dichloromethane.
- Analysis: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC. The purity is calculated based on the relative peak area of **2-Methylacetophenone** compared to the total area of all peaks in the chromatogram. A purity of $\geq 99\%$ is often required for fragrance applications.^[5]

Visualized Workflows and Relationships

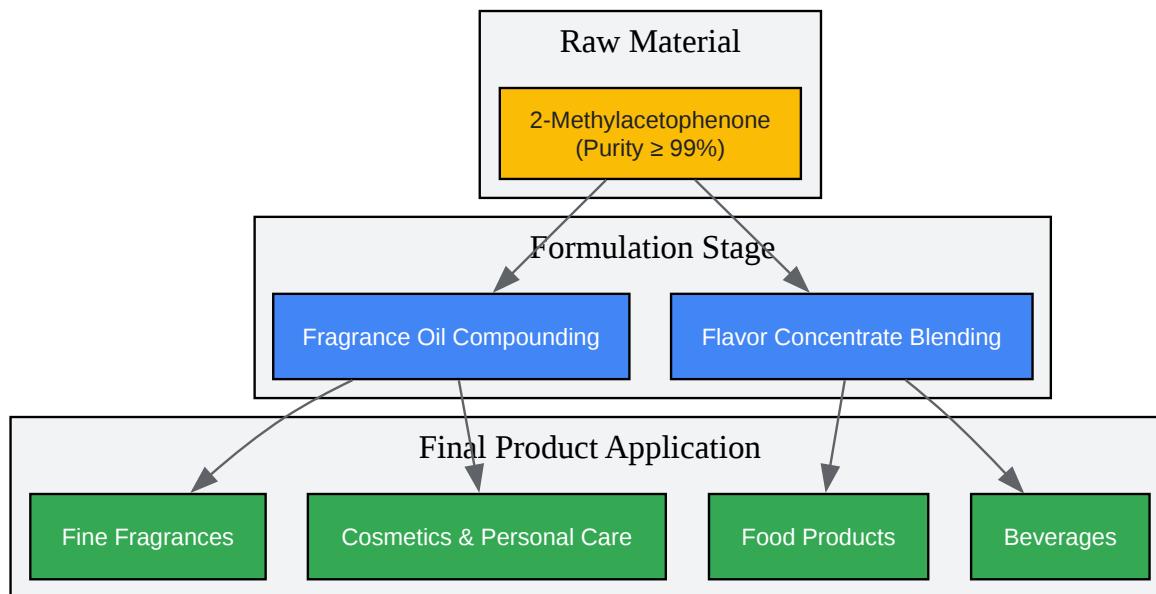
Diagram 1: Synthesis Workflow via Friedel-Crafts Acylation



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Caption: A generalized workflow for the synthesis of **2-Methylacetophenone**.

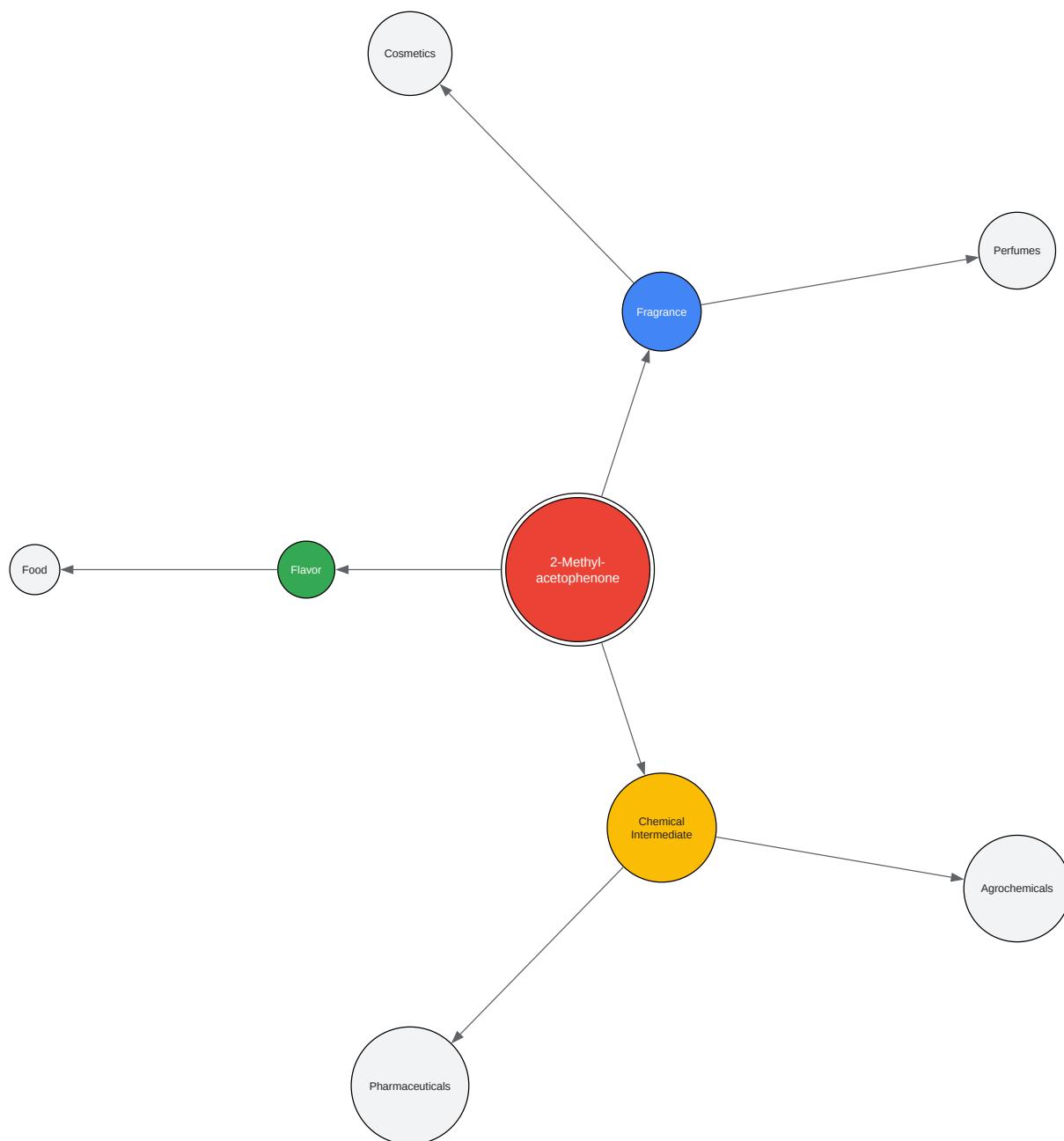
Diagram 2: Application Pathway in Consumer Products



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Caption: Integration of **2-Methylacetophenone** from raw material to final products.

Diagram 3: Logical Relationship of Industrial Uses

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Caption: The diverse industrial roles of **2-Methylacetophenone**.

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